

Application Notes and Protocols: Ethyl 1-hydroxycyclohexanecarboxylate as a Fragrance Intermediate

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Compound of Interest

Compound Name: Ethyl 1-hydroxycyclohexanecarboxylate

Cat. No.: B075168

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These application notes provide a comprehensive overview of the use of **Ethyl 1-hydroxycyclohexanecarboxylate** as a versatile intermediate in the synthesis of valuable fragrance compounds. While the material itself possesses a faint odor, its true potential in the fragrance industry is realized through its conversion into potent and commercially significant saturated and unsaturated esters. This document outlines the synthetic pathways, experimental protocols, and sensory data of the resulting fragrance ingredients.

Overview of Synthetic Pathways

Ethyl 1-hydroxycyclohexanecarboxylate serves as a key precursor to two classes of fragrance esters: saturated and unsaturated cyclohexyl esters. The primary synthetic transformations are:

- **Dehydration:** The elimination of water from **Ethyl 1-hydroxycyclohexanecarboxylate** yields Ethyl cyclohex-1-enecarboxylate, an unsaturated ester with fruity and sweet aromatic profiles.
- **Reduction (Hydrogenation):** The removal of the hydroxyl group through catalytic hydrogenation leads to the formation of Ethyl cyclohexanecarboxylate, a well-established

fragrance ingredient with a powerful fruity, sweet, and wine-like aroma.

These pathways allow for the creation of diverse scent profiles from a single, readily available intermediate.

Quantitative Data of Key Compounds

The following table summarizes the key physical and sensory properties of **Ethyl 1-hydroxycyclohexanecarboxylate** and its principal fragrance derivatives.

Compound	Structure	Molecular Formula	CAS Number	Molecular Weight (g/mol)	Odor Profile	Odor Threshold (in water)
Ethyl 1-hydroxycyclohexanecarboxylate	C ₉ H ₁₆ O ₃	1127-01-1	172.22	Faint	Not available	
Ethyl cyclohex-1-enecarboxylate	C ₉ H ₁₄ O ₂	61763-71-3	154.21	Fruity, Sweet	Not available	
Ethyl cyclohexanecarboxylate	C ₉ H ₁₆ O ₂	3289-28-9	156.22	Fruity, Sweet, Apple, Pineapple, Cheesy, Winey[1][2][3]	0.001 ppb[1]	

Experimental Protocols

The following protocols provide detailed methodologies for the synthesis of fragrance esters from **Ethyl 1-hydroxycyclohexanecarboxylate**.

Synthesis of Ethyl 1-hydroxycyclohexanecarboxylate

This protocol describes a common method for the synthesis of the starting intermediate.

Reaction: Reformatsky Reaction

Materials:

- Cyclohexanone
- Ethyl bromoacetate
- Zinc dust
- Anhydrous diethyl ether
- Anhydrous benzene
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- In a three-necked round-bottom flask equipped with a dropping funnel, a reflux condenser, and a mechanical stirrer, place zinc dust (1.2 eq).
- Add a solution of cyclohexanone (1.0 eq) and ethyl bromoacetate (1.1 eq) in a 1:1 mixture of anhydrous diethyl ether and anhydrous benzene to the dropping funnel.
- Add a small portion of the solution to the zinc dust to initiate the reaction. If the reaction does not start, gentle warming may be applied.
- Once the reaction has started, add the remainder of the solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes.

- Cool the reaction mixture in an ice bath and quench by the slow addition of saturated aqueous ammonium chloride solution.
- Separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate the solution under reduced pressure to yield crude **Ethyl 1-hydroxycyclohexanecarboxylate**.
- Purify the crude product by vacuum distillation.

Dehydration to Ethyl cyclohex-1-enecarboxylate

This protocol is adapted from the dehydration of a similar substrate, cyclohexanol-1-ethylcarboxylate, using thionyl chloride^[4].

Reaction: Dehydration using Thionyl Chloride

Materials:

- **Ethyl 1-hydroxycyclohexanecarboxylate**
- Thionyl chloride (SOCl₂)
- Pyridine
- Anhydrous diethyl ether
- Ice-water bath
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve **Ethyl 1-hydroxycyclohexanecarboxylate** (1.0 eq) in anhydrous diethyl ether.

- Cool the solution in an ice-water bath.
- Slowly add a solution of thionyl chloride (1.2 eq) in anhydrous diethyl ether from the dropping funnel, maintaining the temperature below 10 °C.
- After the addition of thionyl chloride, slowly add pyridine (1.2 eq) to the reaction mixture.
- Stir the reaction mixture at room temperature for 2-4 hours. Monitor the reaction progress by TLC.
- Carefully pour the reaction mixture into ice-water and separate the organic layer.
- Wash the organic layer with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting Ethyl cyclohex-1-enecarboxylate by vacuum distillation.

Reduction to Ethyl cyclohexanecarboxylate

This protocol describes a general procedure for the catalytic hydrogenation of the hydroxyl group.

Reaction: Catalytic Hydrogenation

Materials:

- **Ethyl 1-hydroxycyclohexanecarboxylate**
- Palladium on carbon (10% Pd/C)
- Ethanol (or other suitable solvent)
- Hydrogen gas supply (balloon or hydrogenation apparatus)
- Celite®

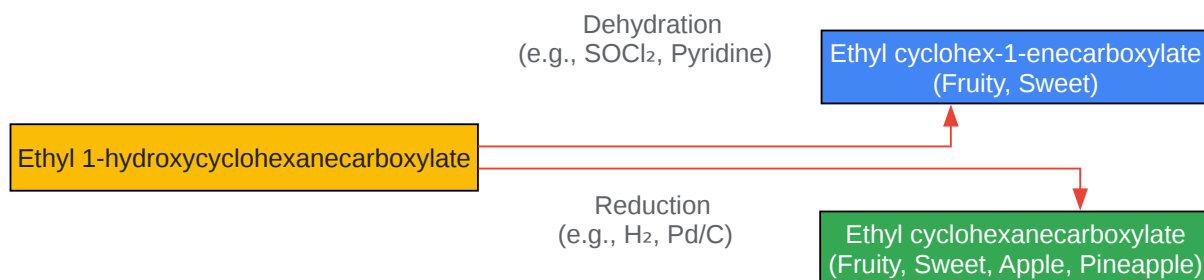
Procedure:

- In a hydrogenation flask, dissolve **Ethyl 1-hydroxycyclohexanecarboxylate** (1.0 eq) in ethanol.
- Carefully add 10% Pd/C catalyst (typically 1-5 mol%).
- Seal the flask and purge with hydrogen gas.
- Stir the reaction mixture vigorously under a hydrogen atmosphere (balloon pressure is often sufficient) at room temperature.
- Monitor the reaction by TLC or GC until the starting material is consumed.
- Once the reaction is complete, carefully vent the hydrogen and purge the flask with an inert gas (e.g., nitrogen or argon).
- Filter the reaction mixture through a pad of Celite® to remove the catalyst, washing the pad with ethanol.
- Concentrate the filtrate under reduced pressure to obtain Ethyl cyclohexanecarboxylate.
- If necessary, the product can be further purified by vacuum distillation.

Visualizations

Synthetic Workflow

The following diagram illustrates the synthetic pathways from **Ethyl 1-hydroxycyclohexanecarboxylate** to the target fragrance esters.

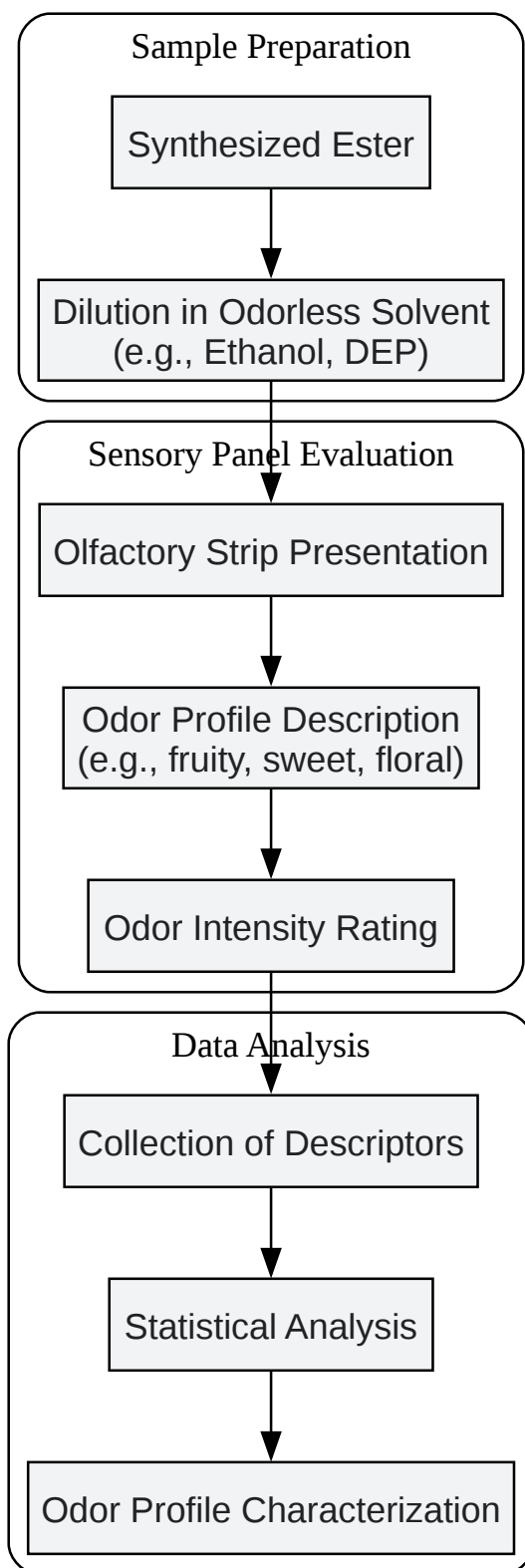


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Caption: Synthetic routes from the intermediate to fragrance esters.

Sensory Evaluation Workflow

This diagram outlines the typical workflow for the sensory analysis of the synthesized fragrance compounds.



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Caption: Workflow for the sensory evaluation of fragrance compounds.

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